

Application Notes and Protocols for Immunofluorescence Staining in CPPD-Related Research

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Compound of Interest

Compound Name: CPPD-Q

Cat. No.: B13859182

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Introduction

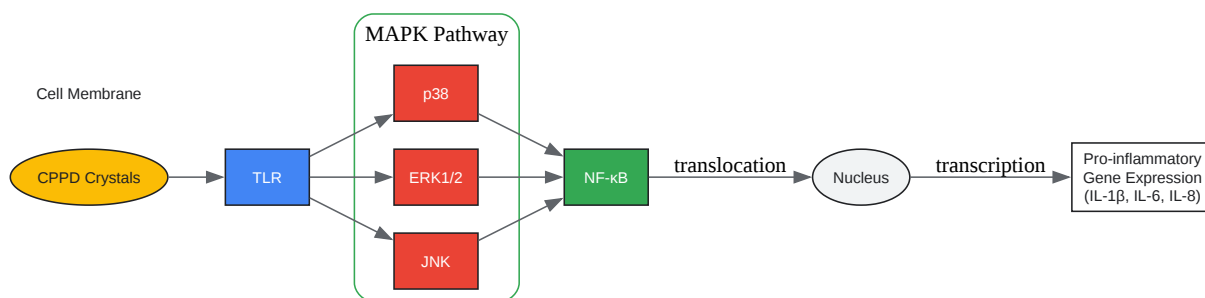
Calcium Pyrophosphate Dihydrate (CPPD) crystals are associated with a range of clinical manifestations, most notably chondrocalcinosis and acute inflammatory arthritis (pseudogout). [1][2] Understanding the cellular and molecular responses to CPPD crystals is crucial for the development of therapeutic interventions. Immunofluorescence staining is a powerful technique to visualize and quantify the expression and localization of specific proteins involved in the inflammatory cascade triggered by these crystals.

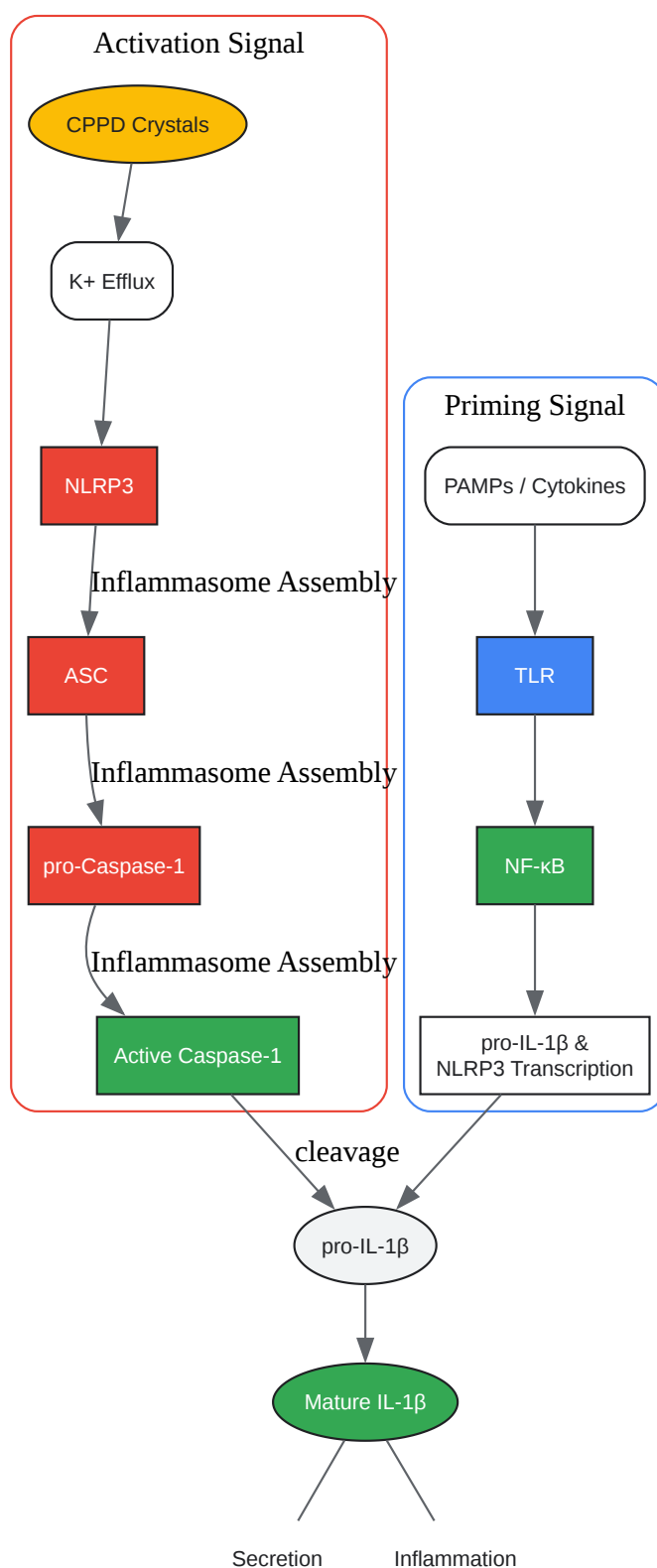
These application notes provide detailed protocols and data presentation guidelines for the immunofluorescence analysis of key signaling pathways activated by CPPD crystals, including the NF- κ B and MAPK pathways, and the NLRP3 inflammasome.[2][3] While a specific reagent termed "CPPD-Q" for immunofluorescence staining was not identified, this document will guide researchers in staining for key proteins modulated by CPPD crystal-induced cellular stress and inflammation.

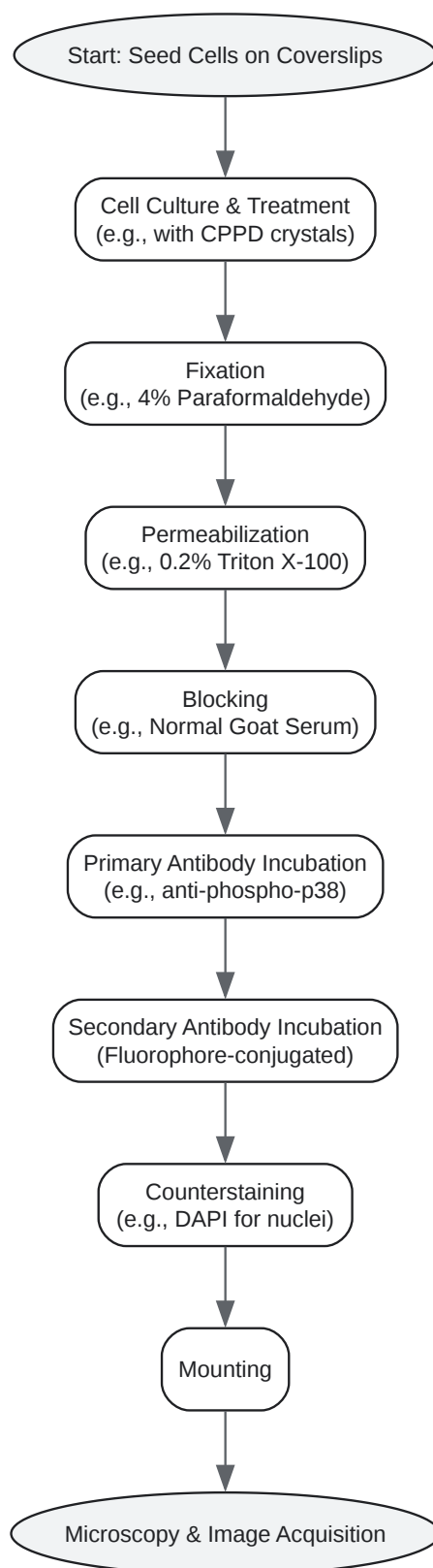
I. Signaling Pathways Activated by CPPD Crystals

CPPD crystals are recognized by cells as danger signals, leading to the activation of intracellular inflammatory pathways. The two primary pathways implicated are the MAPK/NF- κ B signaling cascade and the NLRP3 inflammasome.[2][3]

Diagram 1: CPPD-Induced MAPK and NF- κ B Signaling Pathway







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References

- 1. radsourc.us [radsourc.us]
- 2. invivogen.com [invivogen.com]
- 3. Inflammatory Potential of Four Different Phases of Calcium Pyrophosphate Relies on NF- κ B Activation and MAPK Pathways - PMC [pmc.ncbi.nlm.nih.gov]
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